

Summary of Analytical Data for Chloroquine N-oxide

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2
Cat. No.: S912067

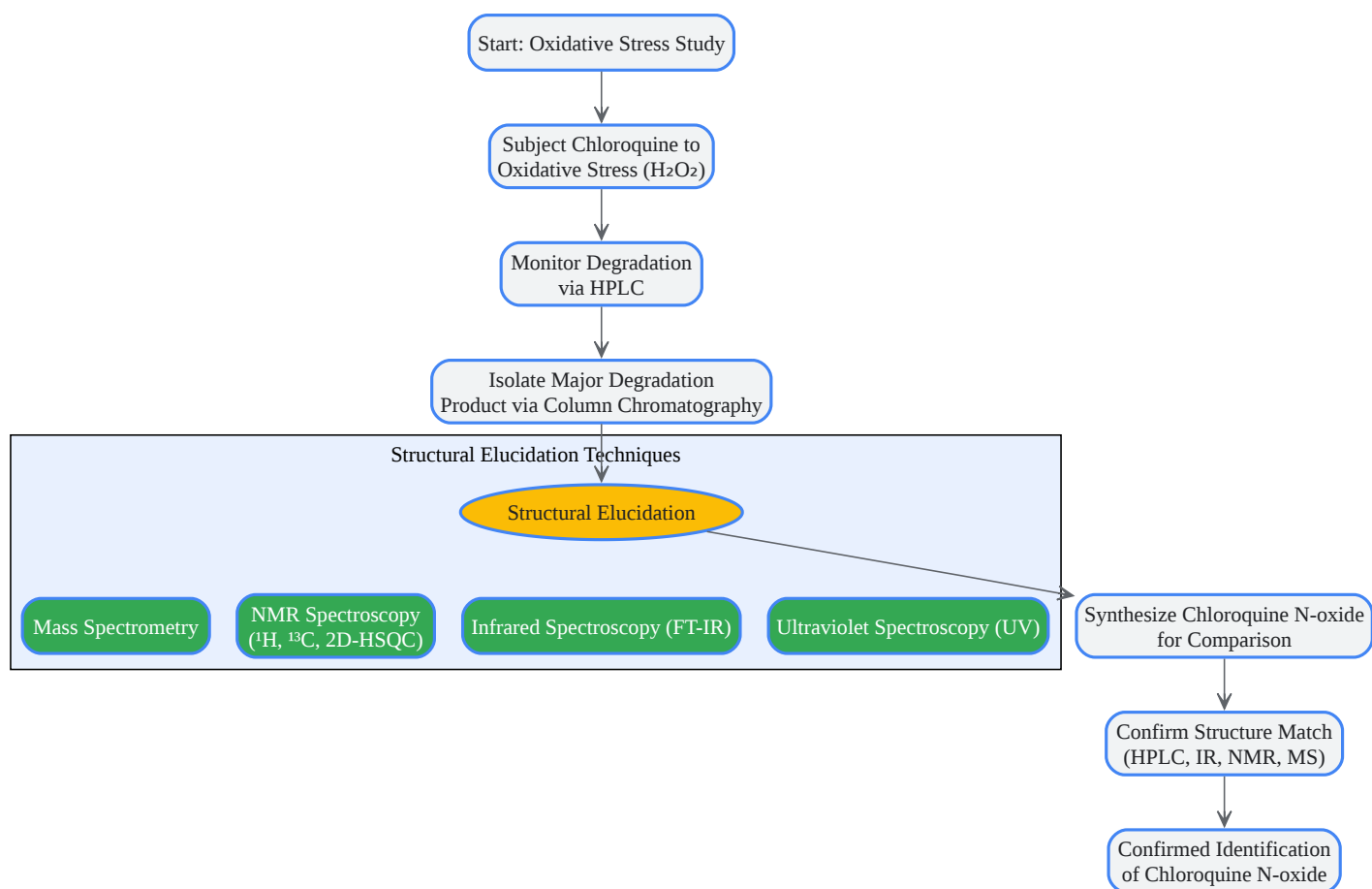
Get Quote

The table below compiles the key identified properties of **Chloroquine N-oxide** from the scientific literature.

Aspect	Details
Identification	Major oxidative degradation product of Chloroquine [1] [2]
Structure	N-oxide formed at the tertiary amine nitrogen of the side chain, not the quinoline ring [2]
IUPAC Name	4-(7-chloroquinolin-4-ylamino)-N,N-diethylpentan-1-amine oxide [1]
Key Analytical Techniques	HPLC, FT-IR, ¹ H NMR, ¹³ C NMR, 2D NMR (HSQC), Mass Spectrometry [1] [2]
Mass Spectral Data Context	Mass spectral data was one of several techniques used to confirm the structure [1] [2]. A specific mass value is mentioned in one study: Exact mass: 347.1751 [1].

Experimental Context and Workflow

Chloroquine N-oxide was identified and characterized through a defined experimental process, which you can follow to replicate or understand the findings.



[Click to download full resolution via product page](#)

*Experimental workflow for identifying **Chloroquine N-oxide***

The oxidative degradation of chloroquine was primarily conducted using hydrogen peroxide (H₂O₂) [1]. After isolation, the structure was confirmed using a suite of spectroscopic techniques, with mass spectrometry providing crucial data on the molecular mass and fragmentation pattern [1] [2].

Key Insights for Researchers

For your research and development work, consider these practical points from the studies:

- **Analytical Challenge:** The isolation and identification of this degradation product, present in small quantities, is noted as a significant challenge in drug development [1].
- **Synthesis:** Researchers developed an efficient synthetic method for **Chloroquine N-oxide** that does not require chromatographic purification, which could be valuable for producing analytical standards [2].
- **Regulatory Importance:** Identifying and controlling such degradation products is critical for drug safety and is required by regulatory authorities like the ICH [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. Chloroquine-N-oxide, a major oxidative degradation ... [sciencedirect.com]
2. Chloroquine-N-oxide, a major oxidative degradation ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Summary of Analytical Data for Chloroquine N-oxide]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b912067#chloroquine-n-oxide-mass-spectrometry-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com